

# Essential Safety and Logistical Information for Handling Diisononyl Adipate

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## Compound of Interest

Compound Name: *Diisononyl adipate*

Cat. No.: B167168

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount when handling chemical substances. This guide provides essential, immediate safety and logistical information for the handling of **Diisononyl adipate** (DINA), including personal protective equipment (PPE) recommendations, operational plans for handling and storage, and proper disposal procedures.

## Quantitative Data

The following table summarizes key quantitative data for **Diisononyl adipate**, compiled from various safety data sheets.

| Property                  | Value   |
|---------------------------|---|
| CAS Number                | 33703-08-1  |
| Molecular Formula         | C <sub>24</sub> H <sub>46</sub> O <sub>4</sub>                  |
| Auto Ignition Temperature | > 370 °C (> 698 °F) <a href="#">[1]</a>                         |
| Density                   | 0.92 g/cm <sup>3</sup> @ 20 °C (68 °F) <a href="#">[1]</a>      |
| Flash Point               | 228 °C (442 °F) (Pensky-Martens closed cup) <a href="#">[1]</a> |
| Freezing Point            | -60 °C (-76 °F) <a href="#">[1]</a>                             |
| Kinematic Viscosity       | 24 mm <sup>2</sup> /s @ 20 °C (68 °F) <a href="#">[1]</a>       |

## Personal Protective Equipment (PPE)

To prevent exposure when handling **Diisononyl adipate**, the following personal protective equipment is mandatory.[\[2\]](#)

- Eye Protection: Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[\[2\]](#)[\[3\]](#) Where there is a risk of splashing, chemical goggles and a face shield should be used.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Hand Protection: Use impervious, chemical-resistant gloves that have been tested according to EN 374.[\[2\]](#) Suitable materials include neoprene, butyl rubber, or nitrile.[\[2\]](#) Gloves must be inspected before use and disposed of properly after handling.[\[2\]](#)[\[3\]](#)[\[6\]](#) It is crucial to use proper glove removal technique, without touching the glove's outer surface, to avoid skin contact.[\[3\]](#)[\[6\]](#)
- Body Protection: Wear impervious clothing such as a lab coat, apron, or coveralls.[\[2\]](#)[\[3\]](#) The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.[\[3\]](#)[\[6\]](#)
- Respiratory Protection: Respiratory protection is not generally required in well-ventilated areas.[\[2\]](#) However, if ventilation is inadequate or if you are exposed to vapors, mist, or gas, a NIOSH-approved respirator should be worn.[\[2\]](#)[\[3\]](#)[\[7\]](#) If a respirator is the sole means of protection, a full-face supplied air respirator is recommended.[\[3\]](#)

## Operational Plans: Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

### Handling:

- Ventilation: Always work in a well-ventilated area.[\[2\]](#)[\[8\]](#) Use local exhaust ventilation where possible to keep exposure levels of fumes below recommended levels.[\[7\]](#)[\[8\]](#)
- Avoid Contact: Take measures to avoid contact with skin and eyes.[\[2\]](#)[\[8\]](#)
- Hygiene Practices: Observe good personal hygiene measures, such as washing hands after handling the material and before eating, drinking, or smoking.[\[8\]](#)[\[9\]](#) Routinely wash work

clothing and protective equipment to remove contaminants.<sup>[8]</sup> Do not eat, drink, or smoke in work areas.<sup>[9]</sup>

- Ignition Sources: Do not handle, store, or open near open flames, sources of heat, or ignition sources.<sup>[2][3]</sup> The material can accumulate static charges which may cause an electrical spark.<sup>[3][8]</sup>

## Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.<sup>[3][8]</sup> Containers that have been opened must be carefully resealed and kept upright to prevent leakage.<sup>[8]</sup>
- Incompatible Materials: Store away from strong oxidizing agents, bases, and nitric acid.<sup>[8]</sup>
- Heat: Do not store near heat.<sup>[8]</sup>

## Disposal Plan

Proper disposal of **Diisononyl adipate** and its containers is essential to prevent environmental contamination.

- Waste Disposal: Dispose of the material as hazardous waste.<sup>[3]</sup> Contact a licensed professional waste disposal service to dispose of this material.<sup>[3][6]</sup> Offer surplus and non-recyclable solutions to a licensed disposal company.<sup>[3]</sup>
- Container Disposal: Empty containers may contain residue and can be dangerous.<sup>[8]</sup> Do not attempt to refill or clean containers without proper instructions.<sup>[8]</sup> Empty containers should be taken for recycling, recovery, or disposal through a suitably qualified or licensed contractor and in accordance with governmental regulations.<sup>[8]</sup> Dispose of contaminated packaging as you would the unused product.<sup>[3][6]</sup>
- Environmental Precautions: Do not let the product enter drains.<sup>[3]</sup> Prevent run-off into sewers or natural waterways.<sup>[8]</sup>

## Experimental Protocols: Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Use personal protective equipment.[3] Avoid breathing vapors, mist, or gas.[3][8] Ensure adequate ventilation.[3][8] Remove all sources of ignition.[8] Evacuate personnel to safe areas and keep unprotected persons away.[3][8]
- Environmental Precautions: Prevent the product from entering drains.[3]
- Containment and Cleaning:
  - Contain the spill with an inert absorbent material such as sand, earth, or vermiculite.[8]
  - Soak up the spill with the inert absorbent material.[3]
  - Collect the spillage and place it in suitable, closed containers for disposal.[3][9]
  - Clean the affected area with detergent.[8]

## Mandatory Visualization



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Caption: Logical workflow for handling a **Diisononyl adipate** spill.

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